

A Comparative Olfactory Analysis of Citronellyl Formate and Citronellyl Acetate

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Compound of Interest

Compound Name: Citronellyl formate

Cat. No.: B091523

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This guide provides a detailed comparison of the olfactory and physicochemical properties of two closely related fragrance molecules: **Citronellyl formate** and Citronellyl acetate. Understanding the nuanced differences between these citronellyl esters is crucial for their effective application in fragrance creation, sensory research, and the development of consumer products. This document summarizes available quantitative data, outlines a standard sensory evaluation protocol, and presents visual representations of experimental workflows.

Olfactory Profile Comparison

Citronellyl formate and Citronellyl acetate, both derived from citronellol, exhibit distinct and characteristic odor profiles. While both are generally described as floral and fruity with rosy notes, the nature of the ester group—formate versus acetate—imparts significant differences in their perceived aroma.

Citronellyl formate is characterized by a powerful and pungent rose petal scent with pronounced leafy-green and geranium facets.^{[1][2]} It possesses fresh cucumber and subtle lemon nuances, complemented by a distinctive honey-like undertone, creating a natural and vibrant floral signature.^[1] Its overall impression is often described as remarkably fresh and almost vegetable-like. The smaller formate ester group contributes to its higher volatility, resulting in a more impactful and diffusive character with sharper edges.^[1]

Citronellyl acetate, in contrast, offers a softer, sweeter, and fruitier rose profile.[3] It is frequently described as having apple and pear nuances with a waxy smoothness.[3] The scent is reminiscent of fresh geranium, lime, and bergamot, with clean, green, and leafy undertones.[4] The larger acetate group makes it less volatile than the formate, leading to a smoother and more blended character in fragrance compositions.

A direct comparison highlights their differing roles in perfumery: **Citronellyl formate** provides a pungent, natural rose-petal effect with a strong green character, ideal for cutting through a composition with a fresh impact.[1] Citronellyl acetate, with its fruity sweetness, blends more smoothly and is often used for softer, fruity-rose effects in more delicate floral arrangements.[1][3]

Quantitative Data Summary

The following table summarizes the available quantitative data for **Citronellyl formate** and Citronellyl acetate, including their physicochemical properties and reported sensory thresholds. It is important to note that a direct, side-by-side comparison of odor thresholds from a single study is not readily available in the reviewed literature.

Property	Citronellyl formate	Citronellyl acetate
Chemical Formula	C ₁₁ H ₂₀ O ₂ [5][6]	C ₁₂ H ₂₂ O ₂ [7][8]
Molecular Weight	184.27 g/mol [6]	198.30 g/mol [8]
Appearance	Colorless liquid[5][9][10][11]	Colorless liquid[4][7][12]
Boiling Point	235 °C[5][9][11][13]	229 - 240 °C[7][8]
Flash Point	92 °C (197.6 °F)[5]	93 °C (199.4 °F)[7]
Density	0.897 g/cm ³ [5]	0.883 - 0.891 g/cm ³ [7][8]
Vapor Pressure	0.03495 mmHg @ 23°C[5]	0.0194 mmHg @ 23°C[7]
Odor Detection Threshold	Data not available	1 ppm / 250 ppb (in water)
Taste Threshold	20 ppm: floral, waxy, fruity, citrus, tangerine[13]	30 ppm: floral, green, fruity, sweet, citrus, waxy[3]
CAS Number	105-85-1[5][6][9][10]	150-84-5[7][8][12]

Experimental Protocols

A comprehensive evaluation of the odor profiles of **Citronellyl formate** and Citronellyl acetate would typically involve two primary methodologies: Gas Chromatography-Olfactometry (GC-O) for identifying odor-active compounds and sensory panel evaluations for descriptive analysis.

Gas Chromatography-Olfactometry (GC-O)

GC-O combines the separation capabilities of gas chromatography with human olfaction to pinpoint which volatile compounds in a sample are responsible for its aroma.

Objective: To identify and characterize the specific odor-active components of **Citronellyl formate** and Citronellyl acetate.

Methodology:

- **Sample Preparation:** The neat compounds are diluted in an appropriate solvent (e.g., ethanol) to a concentration suitable for injection.
- **Instrumentation:** A gas chromatograph equipped with a capillary column (e.g., a polar column like DB-Wax or a non-polar one like DB-5) is used. The column effluent is split between a chemical detector (e.g., a Flame Ionization Detector or Mass Spectrometer) and a heated sniffing port.
- **Analysis:** As the separated compounds elute from the GC column, a trained sensory analyst sniffs the effluent at the sniffing port and records the time, intensity, and a qualitative description of each perceived odor.
- **Data Correlation:** The olfactogram (a plot of odor events over time) is aligned with the chromatogram from the chemical detector to correlate specific chemical peaks with their corresponding odors.

Sensory Panel Descriptive Analysis

This method uses a panel of trained human subjects to provide a detailed, quantitative description of the sensory attributes of the two compounds.

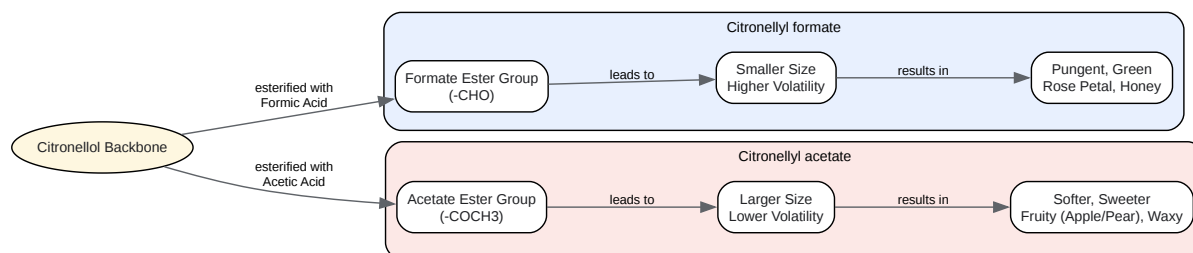
Objective: To quantitatively compare the odor profiles of **Citronellyl formate** and Citronellyl acetate across a range of predefined sensory descriptors.

Methodology:

- **Panelist Selection and Training:** A panel of 8-12 individuals is selected based on their sensory acuity and ability to articulate odor perceptions. They undergo training to familiarize themselves with the sensory descriptors relevant to the samples and the use of the intensity scale.
- **Sample Preparation:** The compounds are diluted to an equal, predetermined intensity in an odorless solvent (e.g., diethyl phthalate or ethanol) and applied to smelling blotters. Samples are coded with random three-digit numbers to prevent bias.
- **Evaluation Procedure:**
 - Panelists are seated in individual, well-ventilated booths to avoid sensory distraction.
 - The coded blotters are presented to the panelists in a randomized and balanced order.
 - Panelists evaluate each sample and rate the intensity of a series of predefined odor descriptors (e.g., rosy, fruity, green, citrus, honey, waxy) on a structured scale (e.g., a 15-point intensity scale where 0 = not perceptible and 15 = extremely strong).
 - A rest period between samples is enforced to prevent olfactory fatigue.
- **Data Analysis:** The intensity ratings from all panelists are collected and statistically analyzed (e.g., using Analysis of Variance - ANOVA) to identify significant differences in the perceived intensities of the various odor attributes between **Citronellyl formate** and Citronellyl acetate.

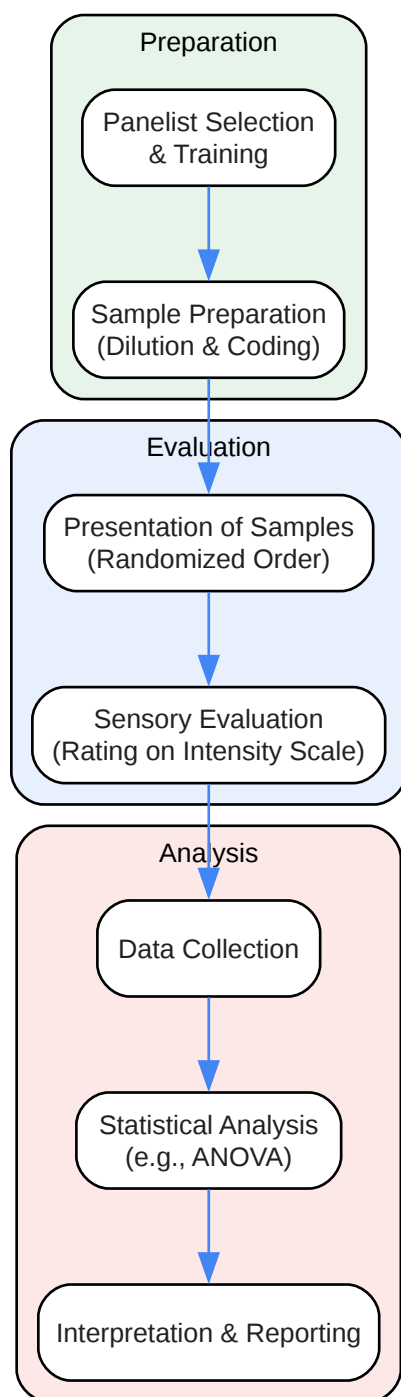
Visualizations

The following diagrams illustrate the logical relationship between the chemical structures and their resulting odor profiles, as well as a typical workflow for a sensory evaluation experiment.



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Caption: Structure-Odor Relationship of Citronellyl Esters.



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Caption: Experimental Workflow for Sensory Panel Descriptive Analysis.

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References

- 1. citronellyl formate, 105-85-1 [thegoodscentcompany.com]
- 2. perfumerflavorist.com [perfumerflavorist.com]
- 3. Citronellyl acetate CAS#: 150-84-5 [amp.chemicalbook.com]
- 4. (S)-citronellyl acetate, 67601-05-2 [thegoodscentcompany.com]
- 5. ScenTree - Citronellyl formate (CAS N° 105-85-1) [scentree.co]
- 6. Citronellyl formate | C₁₁H₂₀O₂ | CID 7778 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. ScenTree - DL-citronellyl acetate (CAS N° 150-84-5) [scentree.co]
- 8. Citronellyl Acetate | C₁₂H₂₂O₂ | CID 9017 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Perfumers Apprentice - Citronellyl Formate [shop.perfumersapprentice.com]
- 10. rawaromachem.com [rawaromachem.com]
- 11. breezeipl.com [breezeipl.com]
- 12. l-Citronellyl Acetate | Takasago International Corporation [takasago.com]
- 13. Natural Citronellyl Formate manufacturers and suppliers in China - ODOWELL [odowell.com]
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